

# Application Notes and Protocols for NAB-14

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## Compound of Interest

Compound Name: NAB-14

Cat. No.: B609391

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## Protocol for Dissolving and Storing NAB-14

These guidelines are intended for researchers, scientists, and drug development professionals for the effective preparation and storage of **NAB-14**, a selective negative allosteric modulator of GluN2C/2D-containing NMDA receptors.

## Product Information

Property	Value
Compound Name	NAB-14
Chemical Class	N-aryl benzamide
Mechanism of Action	Negative allosteric modulator of GluN2C/2D-containing NMDA receptors[1]
IC <sub>50</sub>	580 nM for GluN1/GluN2D receptors[2]
Selectivity	>800-fold for GluN2C/GluN2D over GluN2A/GluN2B[2]

## Dissolution Protocol

While specific solubility data for **NAB-14** is not readily available, compounds of the N-aryl benzamide class often exhibit good solubility in organic solvents. Based on the properties of similar compounds, the following protocol is recommended for the preparation of a stock solution.

#### Materials:

- **NAB-14** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes

#### Procedure:

- **Weighing:** Carefully weigh the desired amount of **NAB-14** powder in a sterile microcentrifuge tube or vial. Perform this in a chemical fume hood and use appropriate personal protective equipment (PPE).
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the **NAB-14** powder to achieve the desired stock concentration. A starting concentration of 10 mM is recommended.
- **Dissolution:**
  - Cap the tube or vial securely.
  - Vortex the solution for 1-2 minutes to facilitate dissolution.
  - Visually inspect the solution to ensure that all the powder has dissolved and the solution is clear.
  - If necessary, gentle warming in a water bath (37°C) for a short period can aid in dissolving the compound.

- Aliquotting: Once fully dissolved, it is advisable to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

## Storage Conditions

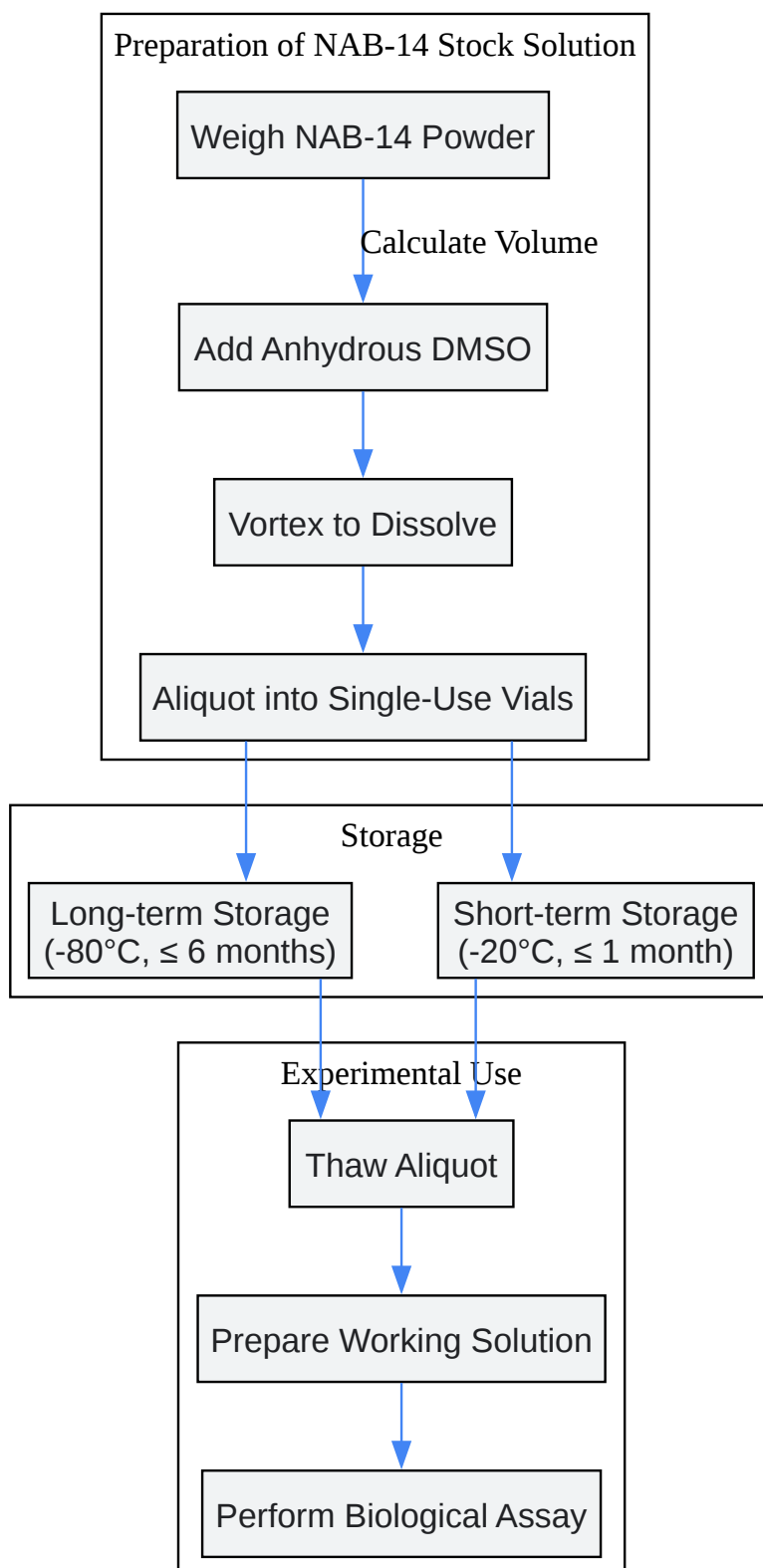
Proper storage is critical to maintain the stability and activity of **NAB-14**.

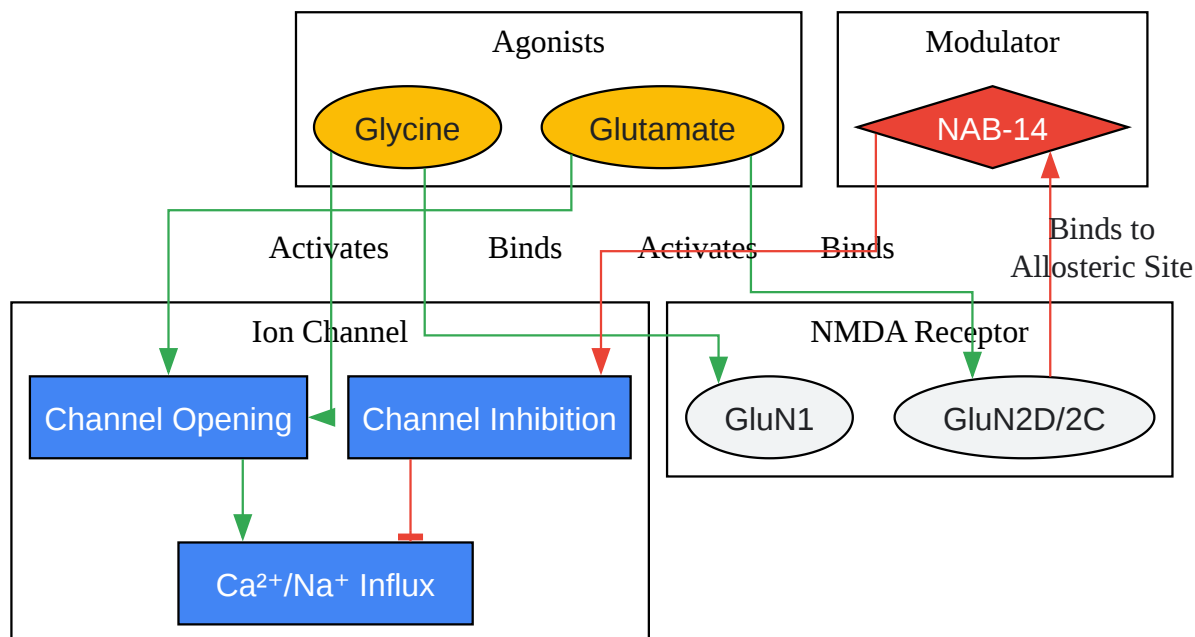
Storage Condition	Duration	Notes
Stock Solution (-80°C)	Up to 6 months[2]	Recommended for long-term storage.
Stock Solution (-20°C)	Up to 1 month[2]	Suitable for short-term storage.

Important Considerations:

- Protect from light.
- Avoid repeated freeze-thaw cycles.
- Ensure vials are tightly sealed to prevent solvent evaporation and moisture absorption.

## Experimental Workflow





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## References

- 1. [rndsystems.com](https://www.rndsystems.com) [rndsystems.com]
- 2. [nab.com.au](https://www.nab.com.au) [nab.com.au]
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